

NW16 Flange Application in Mass Spectrometry: Application Notes and Protocols

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: NW16

Cat. No.: B15613197

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction to NW16 Flanges in Mass Spectrometry

NW16 (also known as KF16 or QF16) flanges are a type of quick-release vacuum fitting essential for constructing and maintaining the vacuum systems of mass spectrometers.^[1] These flanges are indispensable in environments where frequent and rapid assembly and disassembly of vacuum components are necessary, such as in research and development laboratories.^{[1][2]} Their design, which consists of two symmetrical flanges, a centering ring with an elastomeric O-ring, and a clamp, allows for quick and tool-free connections.^{[1][3]} This is particularly advantageous for connecting foreline pumps, vacuum gauges, and sample introduction ports to the main mass spectrometer chamber.

NW16 flanges are typically used in the foreline (roughing) and high-vacuum sections of a mass spectrometer's vacuum system, capable of maintaining pressures down to approximately 1×10^{-8} mbar.^[3] While suitable for many high-vacuum applications, for ultra-high vacuum (UHV) requirements, ConFlat (CF) flanges with metal gaskets are the preferred choice due to their lower outgassing rates and ability to withstand high bakeout temperatures.^{[1][2]}

Quantitative Data on NW16 Flange Components

The performance of an **NW16** flange connection is critically dependent on the choice of O-ring material. The following tables summarize key quantitative data for common O-ring materials used with **NW16** flanges in mass spectrometry applications.

Table 1: O-Ring Material Properties and Vacuum Suitability

Material	Common Name	Temperature Range (°C)	General Notes
Fluoroelastomer (FKM)	Viton®	-20 to 204	Excellent temperature and chemical resistance with low outgassing rates. The most common choice for high-vacuum applications. [4]
Nitrile Butadiene Rubber (NBR)	Buna-N	-40 to 121	Good for general purpose applications with resistance to oils and fuels, but has higher outgassing rates than FKM. [4]
Silicone (VMQ)	Silicone	-60 to 232	Excellent temperature range but has poor abrasion resistance and higher permeability than FKM. [4] [5]
Perfluoroelastomer (FFKM)	Kalrez®	up to 316	Offers the best high-temperature performance and chemical resistance, but at a significantly higher cost. [5]

Table 2: Outgassing and Permeability Data for Common O-Ring Materials

Material	Total Mass Loss (TML) (%) after 336 hrs vacuum	Helium Permeation Rate (10^{-8} sccm·cm/sec·cm ² ·atm)	Water Vapor Permeation Rate (10^{-8} sccm·cm/sec·cm ² ·atm)
FKM (Viton®)	~0.5 - 1.0	9 - 22	40
NBR (Buna-N)	~2.0 - 5.0	8	760
Silicone	~0.5 - 1.5	250	8000

Data compiled from various sources. Actual values can vary based on compound formulation and supplier.

Experimental Protocols

Protocol for Assembling an NW16 Flange Connection

Proper assembly of **NW16** flanges is crucial for achieving a leak-tight seal and maintaining the integrity of the mass spectrometer's vacuum system.

Materials:

- Two clean, undamaged **NW16** flanges
- One **NW16** centering ring with a properly sized and material-compatible O-ring
- One **NW16** clamp (wing-nut or toggle style)
- Lint-free wipes
- Isopropyl alcohol or acetone

Procedure:

- **Inspection:** Before assembly, visually inspect the sealing surfaces of both flanges for any scratches, nicks, or contamination. Any surface imperfection can compromise the vacuum seal.
- **Cleaning:** Wear clean, lint-free gloves. Thoroughly clean the flange sealing surfaces and the centering ring with a lint-free wipe dampened with isopropyl alcohol or acetone. Allow the solvent to fully evaporate.
- **O-ring Placement:** Place the O-ring into the groove of the centering ring. Ensure the O-ring is properly seated and not twisted.
- **Assembly:** Place the centering ring with the O-ring between the two **NW16** flanges. The centering ring will align the two flanges.
- **Clamping:** Place the clamp over the two flanges and tighten it. For wing-nut clamps, tighten until it is finger-tight, then turn an additional quarter to half turn. Do not overtighten, as this can damage the O-ring and the flanges. For toggle clamps, ensure the lever is fully engaged.
- **Verification:** After assembly, proceed with a leak test to verify the integrity of the seal.

Protocol for Leak Testing an NW16 Flanged Connection

A leak test should be performed after any new connection is made or if a leak is suspected in the vacuum system.

Materials:

- Mass spectrometer with a stable vacuum reading
- A can of compressed dusting gas (containing a tracer gas like tetrafluoroethane) or a small bottle of argon with a regulator and a fine-tipped nozzle.
- The mass spectrometer's tuning software capable of monitoring specific m/z values in real-time.


Procedure:

- **Establish a Stable Baseline:** Evacuate the mass spectrometer to its normal operating pressure. In the manual tuning mode of the software, monitor the background signals for common air and water peaks (e.g., m/z 18, 28, 32, and 44).
- **Select a Tracer Ion:** If using a dusting gas containing tetrafluoroethane, monitor for a characteristic fragment ion, such as m/z 69. If using argon, monitor for m/z 40.
- **Apply Tracer Gas:** Carefully and slowly spray a small amount of the tracer gas around the suspected leak point (the **NW16** flange connection). Start from the top of the connection and work your way down.
- **Monitor for a Signal Increase:** Observe the real-time signal for the selected tracer ion. A sudden and significant increase in the signal indicates a leak at the location where the gas was applied.
- **Pinpoint the Leak:** If a leak is detected, you can often pinpoint its exact location by using a finer nozzle to apply the tracer gas more precisely around the flange circumference.
- **Remediation:** If a leak is confirmed, vent the system, disassemble the faulty connection, inspect and clean the components, replace the O-ring if necessary, and reassemble. Repeat the leak test to confirm the repair.

Visualizations

Mass Spectrometry Experimental Workflow

The following diagram illustrates a simplified workflow for a typical mass spectrometry experiment, highlighting where **NW16** flanges are commonly employed in the vacuum system.

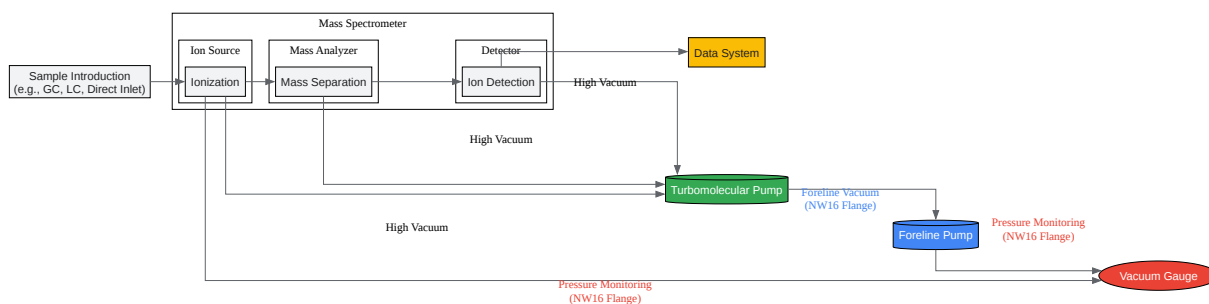


[Click to download full resolution via product page](#)

Caption: Workflow of a mass spectrometer, showing common **NW16** flange applications.

Logical Workflow for Vacuum Leak Troubleshooting

This diagram outlines a logical approach to troubleshooting a vacuum leak in a mass spectrometer system.

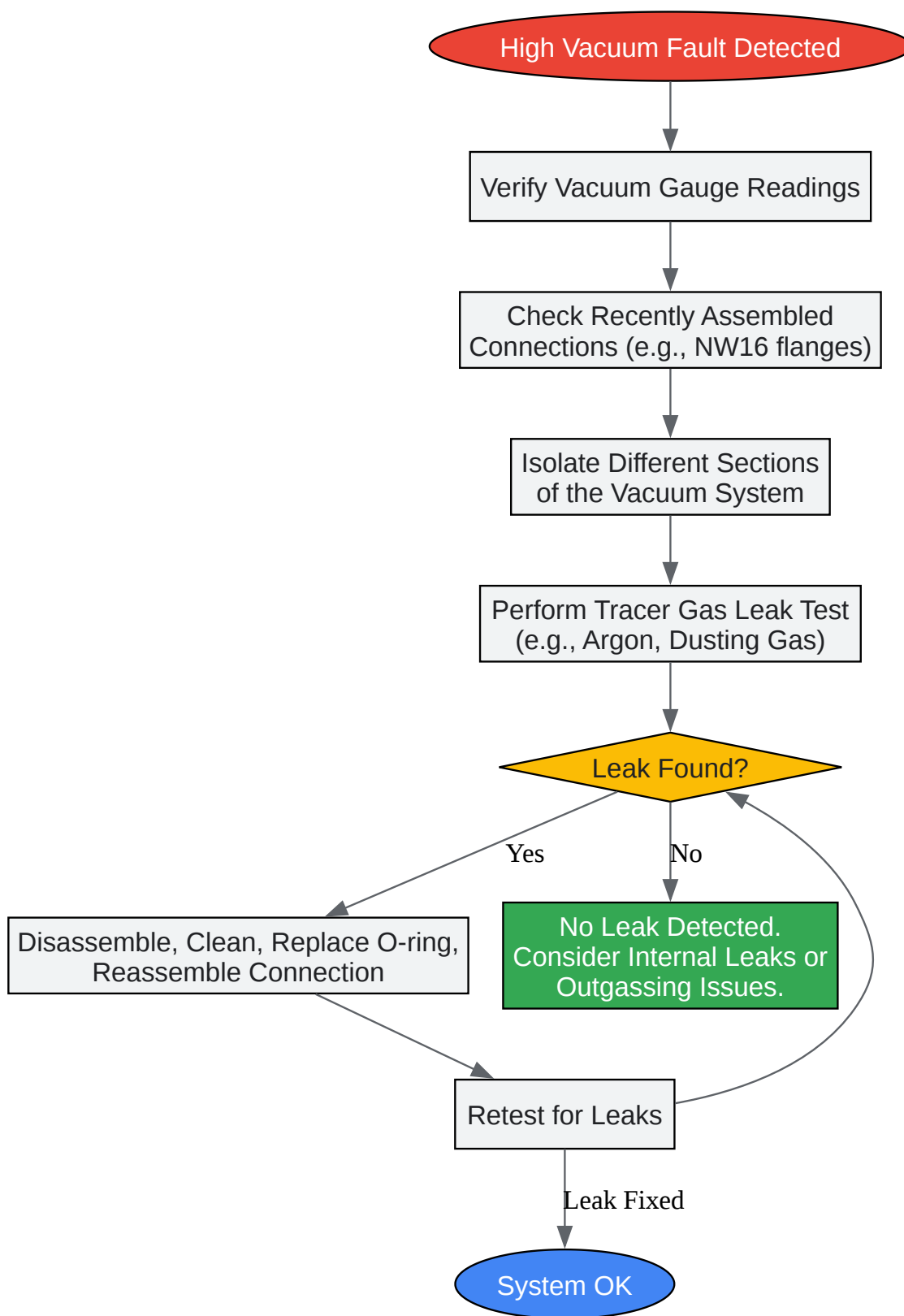

[Click to download full resolution via product page](#)

Caption: A logical workflow for troubleshooting vacuum leaks in a mass spectrometer.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. hvacolink.com](https://hvacolink.com) [hvacolink.com]
- [2. Differences between NW / KF / QF and CF / ISO - Labideal](https://labideal.com) [labideal.com]
- [3. pfeiffer-vacuum.com](https://pfeiffer-vacuum.com) [pfeiffer-vacuum.com]
- [4. uccomponents.com](https://uccomponents.com) [uccomponents.com]
- [5. Kurt J. Lesker Company | Elastomeric Gaskets for KF, ISO & ASA | Enabling Technology for a Better World](https://lesker.com) [lesker.com]
- To cite this document: BenchChem. [NW16 Flange Application in Mass Spectrometry: Application Notes and Protocols]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15613197/docs#nw16-flange-application-in-mass-spectrometry-application-notes-and-protocols\]](https://www.benchchem.com/product/b15613197/docs#nw16-flange-application-in-mass-spectrometry-application-notes-and-protocols)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)